

# Physical properties like melting point and boiling point of 2,6-Dimethoxybenzenethiol

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## Compound of Interest

Compound Name: 2,6-Dimethoxybenzenethiol

Cat. No.: B1353600

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## In-Depth Technical Guide on the Physical Properties of 2,6-Dimethoxybenzenethiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2,6-Dimethoxybenzenethiol**. Due to the limited availability of detailed experimental data for this specific compound, this guide also includes generalized experimental protocols for the determination of its physical characteristics and a plausible synthetic route. This document is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development.

## Core Physicochemical Data

The physical properties of **2,6-Dimethoxybenzenethiol** are summarized in the table below. It is important to note that while a melting point has been reported, a specific experimental boiling point is not readily available in the surveyed literature.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub> S	
Molecular Weight	170.23 g/mol	
Melting Point	85 °C	
Boiling Point	Data not available	
Appearance	Not specified (likely a solid at room temperature)	
Solubility	Data not available	
CAS Number	26163-11-1	

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2,6-Dimethoxybenzenethiol** are not extensively published. Therefore, the following sections describe generalized, standard laboratory procedures for these measurements.

### Determination of Melting Point

The melting point of a solid organic compound is a crucial indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Methodology: Capillary Method

- **Sample Preparation:** A small quantity of dry, finely powdered **2,6-Dimethoxybenzenethiol** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a calibrated melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting range.

## Determination of Boiling Point

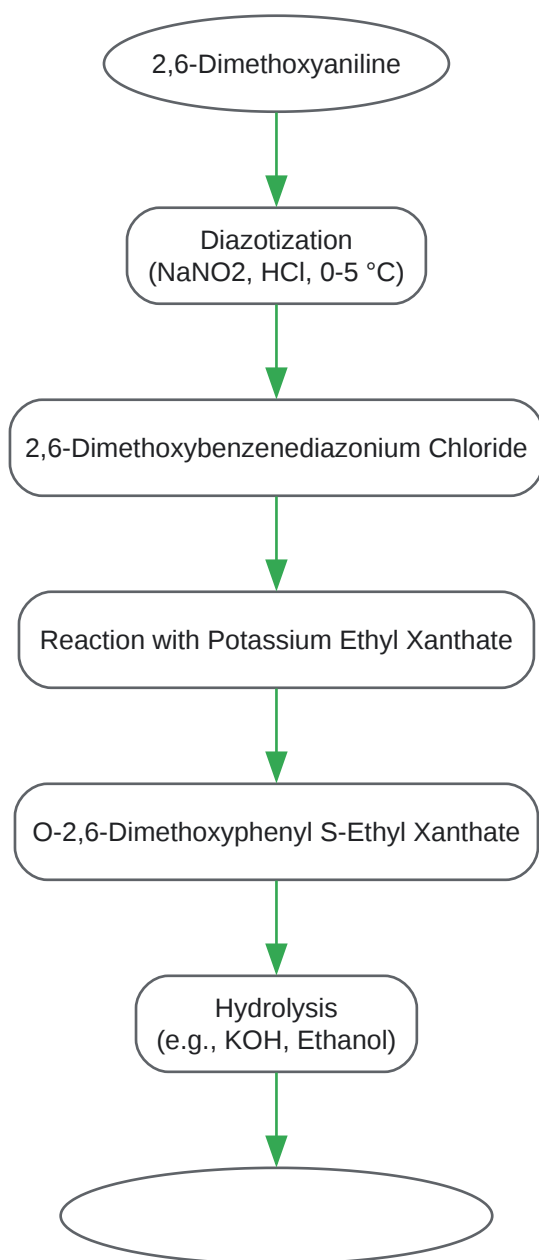
For solid compounds with an anticipated high boiling point, the boiling point is often determined under reduced pressure to prevent decomposition.

Methodology: Thiele Tube Method (for a melted solid)

- **Sample Preparation:** A small amount of **2,6-Dimethoxybenzenethiol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The Thiele tube is gently heated, and the sample will melt. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Observation:** The heat source is removed when a steady stream of bubbles is observed. The temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point at that atmospheric pressure.

## Synthesis and Characterization Workflow

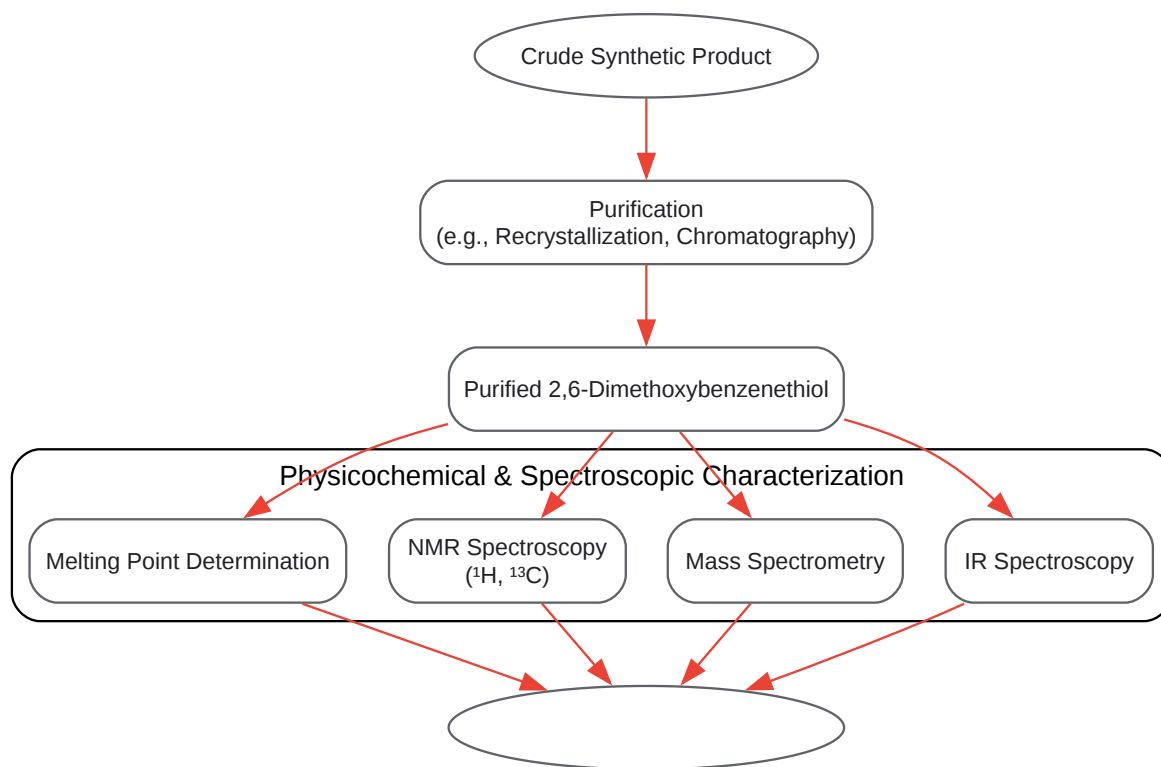
While a specific, detailed experimental protocol for the synthesis of **2,6-Dimethoxybenzenethiol** is not readily available, a plausible synthetic route can be extrapolated from general methods for the preparation of thiophenols. One common approach involves the reduction of a corresponding sulfonyl chloride.



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Plausible synthetic workflow for **2,6-Dimethoxybenzenethiol**.

Following synthesis, a comprehensive characterization is essential to confirm the identity and purity of the compound.



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General workflow for the characterization of a synthesized compound.

## Signaling Pathways and Biological Activity

Currently, there is a notable lack of published research detailing the involvement of **2,6-Dimethoxybenzenethiol** in specific signaling pathways or its broader biological activities. While related compounds, such as other thiophenols and methoxy-substituted aromatics, are known to possess a range of biological effects, including antioxidant and enzyme-inhibitory properties, the specific actions of **2,6-Dimethoxybenzenethiol** remain an area for future investigation. Professionals in drug development may find this compound to be a novel scaffold for exploring new therapeutic agents.

- To cite this document: BenchChem. [Physical properties like melting point and boiling point of 2,6-Dimethoxybenzenethiol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1353600#physical-properties-like-melting-point-and-boiling-point-of-2-6-dimethoxybenzenethiol\]](https://www.benchchem.com/product/b1353600#physical-properties-like-melting-point-and-boiling-point-of-2-6-dimethoxybenzenethiol)

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